

# A Comprehensive Technical Guide to 4-Amino-2-(trifluoromethyl)acetanilide

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## Compound of Interest

Compound Name: 4-Amino-2-(trifluoromethyl)acetanilide

Cat. No.: B161694

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Amino-2-(trifluoromethyl)acetanilide**, a key intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical and physical properties, provides a representative experimental protocol for its synthesis, and explores its potential biological significance through a hypothetical signaling pathway.

## Core Chemical and Physical Properties

**4-Amino-2-(trifluoromethyl)acetanilide**, also known as N-[4-amino-2-(trifluoromethyl)phenyl]acetamide, is a substituted acetanilide derivative. The presence of the trifluoromethyl group significantly influences its chemical properties, enhancing metabolic stability and lipophilicity, which are desirable characteristics in drug design.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **4-Amino-2-(trifluoromethyl)acetanilide**

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> F <sub>3</sub> N <sub>2</sub> O	[3]
Molecular Weight	218.18 g/mol	[3][4]
CAS Number	134514-34-4	[3][5]
Melting Point	137-139 °C	[5][6]
Boiling Point	267.6 ± 40.0 °C (Predicted)	[6]
Density	1.378 g/cm <sup>3</sup>	[7]
Appearance	Beige to light brown powder	[1]
XLogP3	2.9	[7]
Polar Surface Area	55.1 Å <sup>2</sup>	[4]
IUPAC Name	N-[4-amino-2-(trifluoromethyl)phenyl]acetamide	[4]

## Experimental Protocols

While a specific, detailed synthesis protocol for **4-Amino-2-(trifluoromethyl)acetanilide** is not readily available in the provided search results, a general and representative procedure can be adapted from standard methods for the acetylation of anilines. The following protocol describes a plausible route for its synthesis and subsequent analysis.

### 2.1. Synthesis of 4-Amino-2-(trifluoromethyl)acetanilide

This procedure is based on the acetylation of the corresponding aniline precursor, 4-amino-2-(trifluoromethyl)aniline.

Objective: To synthesize **4-Amino-2-(trifluoromethyl)acetanilide** via N-acetylation.

Materials:

- 4-amino-2-(trifluoromethyl)aniline

- Acetic anhydride
- Glacial acetic acid (as solvent)
- Sodium acetate
- Distilled water
- Ethanol
- Standard laboratory glassware (round-bottom flask, condenser, beaker, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- **Dissolution:** In a 250 mL round-bottom flask, dissolve 4-amino-2-(trifluoromethyl)aniline in glacial acetic acid.
- **Acetylation:** While stirring, slowly add a molar equivalent of acetic anhydride to the solution. To facilitate the reaction, a catalytic amount of sodium acetate can be added.
- **Reaction:** Heat the mixture under reflux for approximately 2-3 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Precipitation:** After the reaction is complete, cool the flask to room temperature and then pour the mixture into a beaker containing ice-cold water. This will cause the crude product to precipitate out of the solution.
- **Filtration:** Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold distilled water to remove any remaining acid and unreacted reagents.
- **Recrystallization:** Purify the crude product by recrystallization from an appropriate solvent system, such as an ethanol/water mixture, to yield pure **4-Amino-2-(trifluoromethyl)acetanilide** as crystals.
- **Drying:** Dry the purified crystals in a vacuum oven at a moderate temperature.

## 2.2. Analytical Characterization

The identity and purity of the synthesized compound can be confirmed using standard analytical techniques.

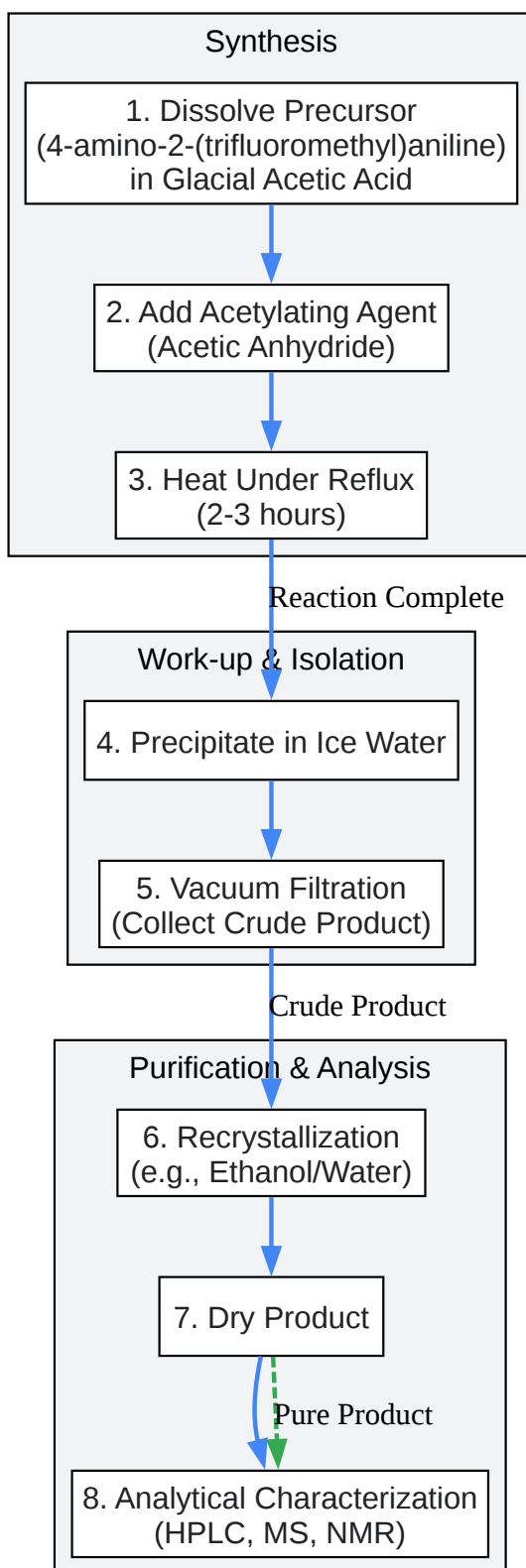
Methods:

- **High-Performance Liquid Chromatography (HPLC):** To assess the purity of the final product. A reverse-phase C18 column with a mobile phase gradient of water and acetonitrile (with 0.1% formic acid) is a common starting point.
- **Mass Spectrometry (MS):** To confirm the molecular weight of the compound (218.18 g/mol ).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR):** To confirm the chemical structure by analyzing the chemical shifts and coupling constants of the protons and carbons.
- **Infrared (IR) Spectroscopy:** To identify characteristic functional groups, such as the N-H stretches of the amine and amide, and the C=O stretch of the amide.

## Visualized Workflows and Pathways

### 3.1. Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of an acetanilide derivative as described in the protocol above.

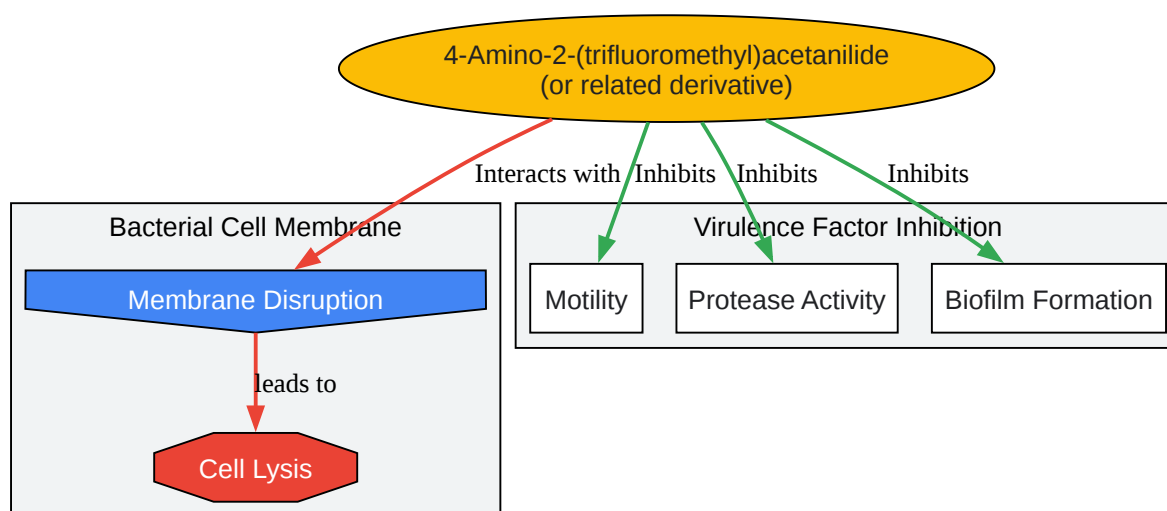


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Caption: General workflow for the synthesis and purification of **4-Amino-2-(trifluoromethyl)acetanilide**.

### 3.2. Hypothetical Antimicrobial Signaling Pathway

Trifluoromethylated aniline derivatives have shown potential as antimicrobial agents.[8] They may act by disrupting bacterial cell membranes and inhibiting key virulence factors.[8] The diagram below conceptualizes a hypothetical mechanism of action.



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Caption: Hypothetical antimicrobial mechanism of a trifluoromethylated aniline derivative.

## Applications and Significance

**4-Amino-2-(trifluoromethyl)acetanilide** serves as a crucial building block in medicinal chemistry and agrochemical synthesis.

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of various bioactive molecules, including potential analgesic and anti-inflammatory agents.[1][2] The

trifluoromethyl group can enhance drug efficacy by improving metabolic stability and cell membrane permeability.[2]

- Agrochemicals: This compound is also utilized in the development of modern herbicides and pesticides, where the trifluoromethyl group contributes to the potency and effectiveness of the final product.[1][2]
- Biochemical Research: As a substituted aniline, it can be used in studies related to enzyme inhibition and metabolic pathways, aiding in the broader understanding of drug interactions and biological processes.[1]
- Analytical Chemistry: It can be employed as a standard in various chromatographic and spectrometric methods for the analysis of complex mixtures.[1]

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